

# Application Notes and Protocols for AMG-076 Free Base in Murine Studies

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## Compound of Interest

Compound Name: AMG-076 free base

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the use of **AMG-076 free base**, a potent and selective melanin-concentrating hormone receptor 1 (MCHR1) antagonist, in mouse models of obesity and metabolic disorders.

## Introduction

AMG-076 is an orally bioavailable small molecule that selectively antagonizes the MCHR1 receptor.[1][2][3] The melanin-concentrating hormone (MCH) system is a key regulator of energy homeostasis and food intake.[1][4] Antagonism of MCHR1 has been shown to reduce body weight, decrease food intake, and increase energy expenditure in preclinical rodent models. Chronic administration of AMG-076 has demonstrated significant reductions in body weight gain in both non-obese and diet-induced obese (DIO) mice. These effects are accompanied by improvements in metabolic parameters, including enhanced glucose tolerance and insulin sensitivity.

## Quantitative Data Summary

The following tables summarize the dosages and administration routes for **AMG-076 free base** in mouse studies based on published literature.

Table 1: AMG-076 Dosage and Administration in Diet-Induced Obese (DIO) C57BL/6 Mice

Parameter	Details	Reference
Mouse Model	Male C57BL/6 mice with diet-induced obesity (maintained on a high-fat diet for 20-24 weeks prior to dosing)	
Dosage	3 mg/kg and 10 mg/kg	
Administration Route	Once daily by bolus oral gavage (5–10 mL/kg)	
Vehicle	Not explicitly stated in the provided search results. A common vehicle for oral gavage is a suspension in a solution like 0.5% methylcellulose.	
Study Duration	Up to 144 days	
Observed Effects	Significant inhibition of weight gain and reduction in food intake.	

Table 2: AMG-076 Dosage and Administration in C57BL/6 Mice on a High-Fat Diet

Parameter	Details	Reference
Mouse Model	Male and female C57BL/6 mice (wild-type MCHR1(+/+)) and knockout MCHR1(-/-) fed a high-fat diet.	
Dosage	3, 10, and 100 mg/kg/day	
Administration Route	Admixture in a high-fat diet (60 kcal% fat)	
Study Duration	8 weeks for weight gain assessment; 20 weeks for energy expenditure measurement.	
Observed Effects	Dose-related reduction in body weight gain in wild-type mice. Increased oxygen consumption (energy expenditure) in wild-type mice treated with 100 mg/kg/day. No significant effect on body weight in MCHR1 knockout mice, confirming the target specificity of AMG-076.	

## Experimental Protocols

### Protocol 1: Oral Gavage Administration in Diet-Induced Obese (DIO) Mice

Objective: To evaluate the effect of AMG-076 on body weight and food intake in DIO mice.

Materials:

- **AMG-076 free base**

- Vehicle (e.g., 0.5% methylcellulose in water)
- Male C57BL/6 mice, 20-24 weeks on a high-fat diet
- Standard laboratory animal housing and caging
- Oral gavage needles
- Analytical balance
- Food and water dispensers

#### Procedure:

- **Animal Acclimation:** Acclimate the DIO mice to the housing conditions for at least one week before the start of the experiment.
- **Randomization:** Randomize mice into treatment groups (e.g., vehicle, 3 mg/kg AMG-076, 10 mg/kg AMG-076) with n=7-9 mice per group.
- **Compound Preparation:** Prepare a suspension of **AMG-076 free base** in the chosen vehicle at the desired concentrations. Ensure the suspension is homogenous before each administration.
- **Administration:** Administer the prepared AMG-076 suspension or vehicle once daily via oral gavage at a volume of 5-10 mL/kg.
- **Monitoring:** Monitor body weight and food intake daily.
- **Data Analysis:** Analyze the changes in body weight and food intake over the study period. Statistical analysis (e.g., ANOVA) should be performed to determine the significance of the observed effects.

## Protocol 2: Administration via Diet Admixture

Objective: To assess the long-term effects of AMG-076 on body weight gain and energy expenditure.

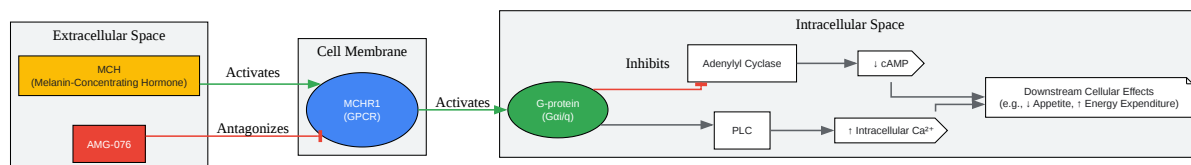
#### Materials:

- **AMG-076 free base**
- High-fat diet (e.g., 60 kcal% fat)
- Male and/or female C57BL/6 mice
- Metabolic cages for energy expenditure measurement (optional)
- Standard laboratory animal housing and caging
- Analytical balance

#### Procedure:

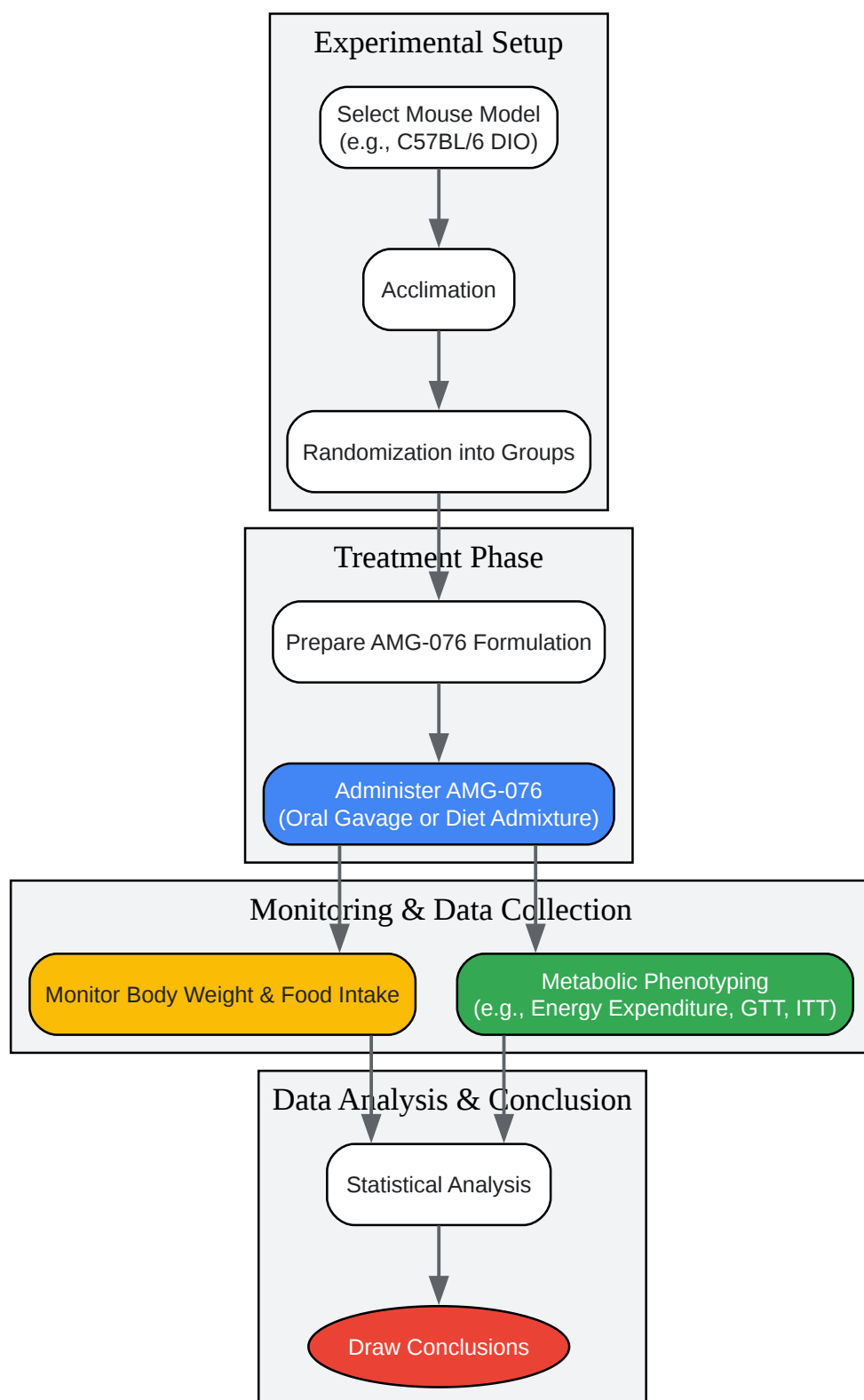
- **Diet Preparation:** Prepare a high-fat diet containing AMG-076 at concentrations calculated to deliver the target doses (e.g., 3, 10, and 100 mg/kg/day). This requires an estimation of daily food consumption.
- **Animal Acclimation and Grouping:** Acclimate mice to the high-fat diet before introducing the medicated diet. Randomize mice into treatment groups.
- **Treatment:** Provide the mice with ad libitum access to the respective AMG-076-containing or control high-fat diet.
- **Monitoring:**
  - Measure body weight and food intake regularly (e.g., daily or weekly).
  - For energy expenditure studies, individually house mice in metabolic chambers (e.g., indirect open-circuit calorimeter) and acclimate for at least 24 hours before data collection.
- **Data Collection and Analysis:** Collect data on body weight, food consumption, and energy expenditure (oxygen consumption). Analyze the data to determine the effect of AMG-076.

## Visualizations



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Caption: MCHR1 signaling pathway and the antagonistic action of AMG-076.



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Caption: General experimental workflow for in vivo mouse studies with AMG-076.

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## References

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